

Differentiating 5-Azaspiro[2.5]octan-8-one HCl from Structural Isomers

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Compound of Interest

Compound Name: 5-Azaspiro[2.5]octan-8-one
hydrochloride

CAS No.: 1368365-00-7; 1780166-60-0

Cat. No.: B2560490

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Content Type: Publish Comparison Guide Audience: Researchers, Scientists, Drug Development Professionals

Executive Summary: The Structural Challenge

The 5-azaspiro[2.5]octan-8-one scaffold is a high-value pharmacophore used to introduce metabolic stability and conformational rigidity into drug candidates (e.g., NAMPT inhibitors). However, its synthesis—often involving cyclopropanation or ring-closing metathesis—can yield positional isomers that are difficult to separate by standard HPLC.

The critical differentiation challenge lies in distinguishing the target (8-one) from:

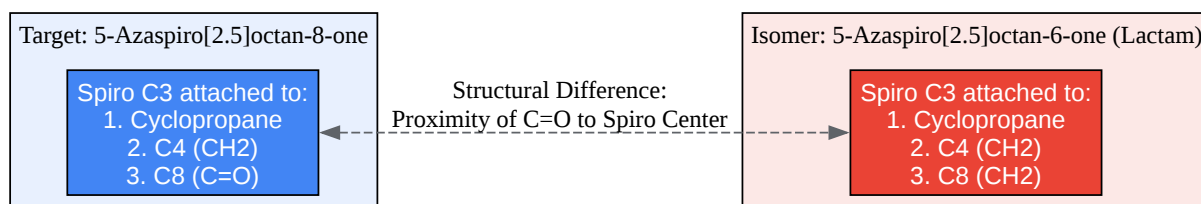
- Positional Ketone Isomers: e.g., 5-azaspiro[2.5]octan-6-one (often a lactam) or 7-one.
- Azaspiro Regioisomers: e.g., 6-azaspiro[2.5]octan-8-one.

This guide establishes a multi-modal analytical workflow to unequivocally validate the 5-aza-8-one connectivity.

Structural Landscape & Numbering

Correct IUPAC numbering is the foundation of this analysis.

- Target: 5-Azaspiro[2.5]octan-8-one HCl
 - Spiro Carbon: Position 3 (C3).
 - Nitrogen: Position 5 (N5).
 - Ketone: Position 8 (C8).^[1]
 - Key Connectivity: The spiro carbon (C3) is directly flanked by a methylene group (C4) and the carbonyl carbon (C8).
- Primary Isomer (Impurity A): 5-Azaspiro[2.5]octan-6-one
 - Key Connectivity: The ketone is at C6, adjacent to the nitrogen (forming a lactam) or at C7. If at C6, the spiro carbon is flanked by two methylene groups (C4 and C8).



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Figure 1: Connectivity logic distinguishing the target ketone (adjacent to spiro) from remote ketone isomers.

Analytical Strategy: The "Golden Triangle" of Verification

Method 1: NMR Spectroscopy (Definitive Structural Proof)

NMR is the only technique capable of confirming the exact position of the ketone relative to the spiro center.

A. ^{13}C NMR: The Spiro Carbon Shift

The chemical shift of the quaternary spiro carbon (C3) is the most diagnostic indicator.

- Target (8-one): The spiro carbon is

to the carbonyl. Due to the electron-withdrawing nature of the $\text{C}=\text{O}$ group, the spiro carbon signal is deshielded.
 - Expected Shift:

35–45 ppm.
- Isomer (Remote Ketone): The spiro carbon is flanked by alkyl groups (CH_2).
 - Expected Shift:

20–30 ppm.

B. 2D NMR: HMBC "Smoking Gun"

Heteronuclear Multiple Bond Correlation (HMBC) provides the final confirmation.

- Experiment: Correlate Cyclopropane Protons (

0.3–1.5 ppm) to Carbonyl Carbon (

>200 ppm).
- Logic:
 - In the 8-one target, the cyclopropane protons are 3 bonds away from the carbonyl carbon (

). Result: Strong Cross-peak.

- In remote isomers, the distance is >4 bonds. Result: No Cross-peak.

Feature	5-Azaspiro[2.5]octan-8-one (Target)	5-Azaspiro[2.5]octan-6-one (Isomer)
Spiro C3 Shift (C)	Downfield (~40 ppm) (Alpha to C=O)	Upfield (~25 ppm) (Alpha to CH2)
HMBC (CycPr H C=O)	Strong Correlation ()	No Correlation
Carbonyl Shift (C)	~205-210 ppm (Ketone)	~170 ppm (if Lactam)

Method 2: Mass Spectrometry (Fragmentation Logic)

While both isomers have the same parent mass (

Da for free base), their fragmentation under ESI-MS/MS differs due to the stability of the ring-opening pathways.

- Target (8-one):
 - Primary cleavage occurs to the ketone and to the nitrogen.
 - Characteristic Loss: Loss of CO (28 Da) is favored from the cyclic ketone adjacent to the strained spiro ring to relieve ring strain.
- Isomer (Lactam/Remote):
 - Lactams are generally more stable and show distinct losses of isocyanate fragments or ketene depending on substitution.

Method 3: Chromatographic Separation (HPLC)

Isomers of this scaffold have distinct polarities due to the basicity of the nitrogen and the accessibility of the ketone.

- Column: C18 or Phenyl-Hexyl (for enhanced selectivity of rigid isomers).
- Mobile Phase: 0.1% TFA in Water/Acetonitrile.
- Observation:
 - 8-one (Ketone): More basic (secondary amine). Retains less on C18 at low pH compared to lactam isomers (which are neutral).
 - 6-one (Lactam): If the isomer is a lactam, it will be significantly less polar at pH 2 and elute later than the amine salt.

Detailed Experimental Protocols

Protocol A: NMR Sample Preparation & Acquisition

Objective: Obtain definitive HMBC data.

- Sample: Dissolve 10–15 mg of the HCl salt in 0.6 mL DMSO-d₆ (preferred for solubility of salts) or MeOD.
 - Note: Use DMSO-d₆ to prevent exchange of labile NH protons if observing coupling is required.
- Neutralization (Optional): If resolution is poor, add 1 eq. of

directly to the NMR tube to generate the free base in situ, sharpening the signals.
- Parameters:
 - ¹H NMR: 16 scans, relaxation delay ()

2.0 s.

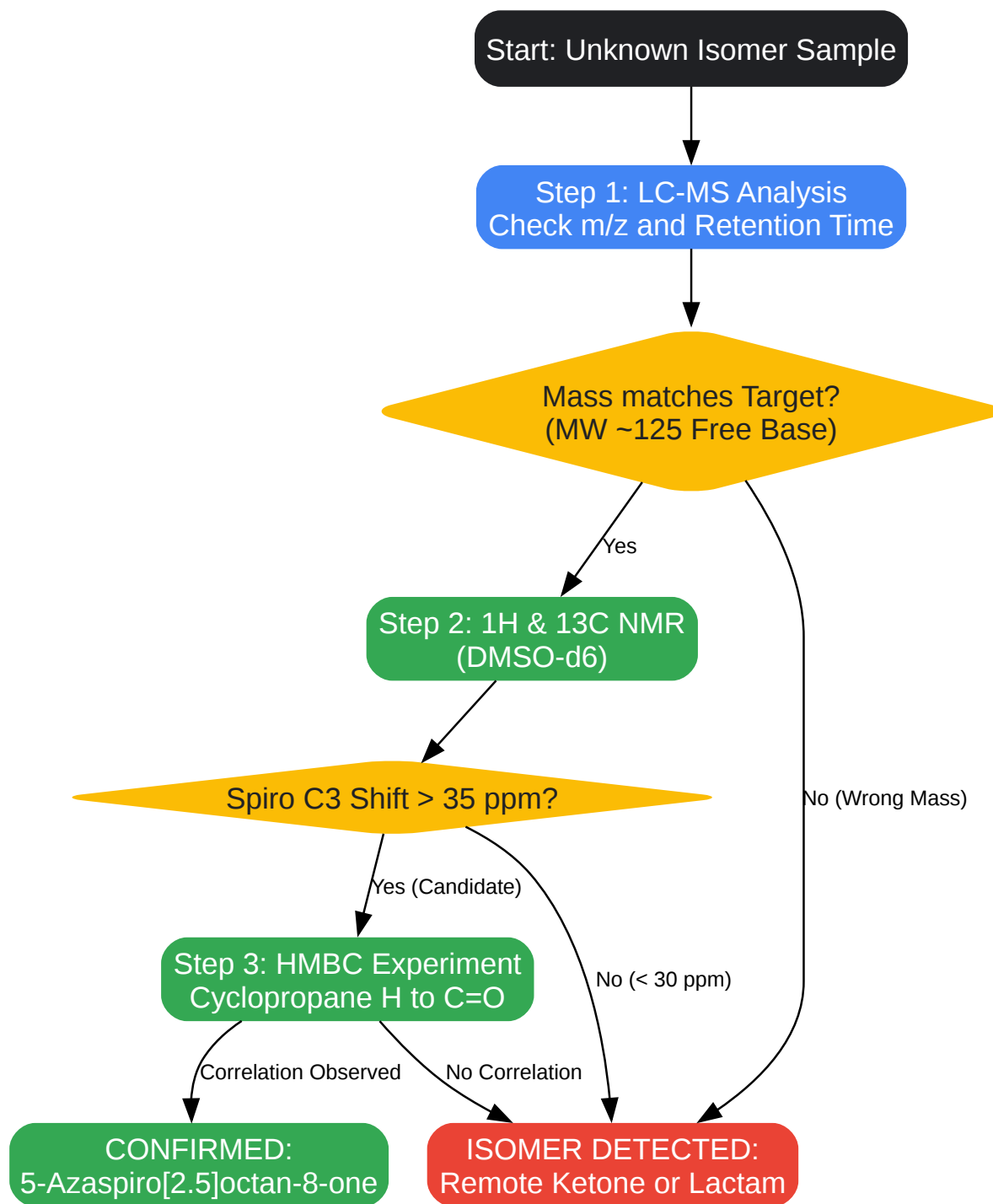
- ¹³C NMR: 512 scans minimum to resolve quaternary spiro carbon.
- HMBC: Optimized for long-range coupling of 8–10 Hz.

Protocol B: LC-MS Identification

Objective: Rapid purity check.

- System: Agilent 1290 or equivalent UHPLC-MS.
- Column: Waters XBridge C18 (150 mm, 3.5 mm ID, 2.6 µm).
m).
- Gradient:
 - 0–1 min: 5% B
 - 1–6 min: 5% B
 - 6–10 min: 5% B to 60% B
 - (A = 0.05% TFA in H₂O; B = 0.05% TFA in ACN).
- Flow Rate: 0.6 mL/min.
- Detection: UV 210 nm (amide/amine absorption) and ESI+ (Scan 100–500 m/z).

Decision Flowchart (Graphviz)



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Caption: Logical decision tree for validating the 5-azaspiro[2.5]octan-8-one structure.

References

- Synthesis and Properties: Enzymatic Stereodivergent Synthesis of Azaspiro[2.y]alkanes. ChemRxiv. Available at: [\[Link\]](#)
- Structural Data (Analogues): 5-Azaspiro[2.5]octane hydrochloride Structure & Properties. PubChem.^{[2][3]} Available at: [\[Link\]](#)
- Spectroscopic Methods: Fragmentation patterns of azaspiro derivatives. SciSpace/ChemGuide.
- Commercial Availability & CAS: 5-Azaspiro[2.5]octan-8-one Derivatives. Chemical Vendors (BLD Pharm, ChemScene) confirming "8-one" nomenclature vs "6-one". CAS: 143306-64-3 (Boc-protected precursor).

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Sources

- 1. CAS 143306-64-3: Tert-Butyl 8-Oxo-5-Azaspiro[2.5]Octane-5-... [\[cymitquimica.com\]](#)
- 2. 6-Azaspiro[2.5]octane | C₇H₁₃N | CID 22417173 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](#)
- 3. [jk-sci.com](#) [\[jk-sci.com\]](#)
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